

In-Depth Technical Guide to Ehretinine: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ehretinine is a naturally occurring pyrrolizidine alkaloid isolated from plants of the Ehretia genus, notably Ehretia aspera. This document provides a comprehensive technical overview of the chemical structure, physicochemical properties, and known biological activities of **Ehretinine**. All quantitative data are presented in structured tables for clarity and comparative analysis. Detailed experimental methodologies from cited literature are provided to facilitate reproducibility. Furthermore, logical relationships and experimental workflows are visualized using Graphviz diagrams to enhance understanding of the underlying processes.

Chemical Structure and Identification

Ehretinine is a pyrrolizidine alkaloid characterized by a retronecanol base esterified with p-methoxybenzoic acid. Its chemical identity is well-established through various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers for Ehretinine



Identifier	Value	Citation
IUPAC Name	[(1R,7S,8R)-7-methyl- 2,3,5,6,7,8-hexahydro-1H- pyrrolizin-1-yl] 4- methoxybenzoate	[1][2]
SMILES	C[C@H]1CCN2[C@H]1 INVALID-LINK OC(=0)C3=CC=C(C=C3)OC	[1][2]
InChI	InChI=1S/C16H21NO3/c1-11-7-9-17-10-8-14(15(11)17)20-16(18)12-3-5-13(19-2)6-4-12/h3-6,11,14-15H,7-10H2,1-2H3/t11-,14+,15+/m0/s1	[1][2]
InChIKey	PIRUMYPCEYRZQG- NILFDRSVSA-N	[1][2]
CAS Number	76231-29-3	[1][3]
Molecular Formula	C16H21NO3	[1][2]
Molecular Weight	275.34 g/mol	[1][2]

Physicochemical Properties

The physicochemical properties of **Ehretinine** are crucial for its handling, formulation, and pharmacokinetic profiling. While comprehensive experimental data is limited in publicly available literature, some key properties have been reported or can be computationally predicted.

Table 2: Physicochemical Properties of **Ehretinine**



Property	Value	Citation
Appearance	Colorless needles (crystallized from EtOH)	[4]
Optical Rotation	[α]D = -108° (c 1.0, MeOH)	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
XlogP	3.0	[5]

Isolation of Ehretinine from Ehretia aspera

The following protocol is a generalized procedure for the isolation of **Ehretinine** from the leaves of Ehretia aspera, based on common alkaloid extraction methodologies.

Experimental Protocol: Isolation and Purification

- Extraction:
 - Air-dried and powdered leaves of Ehretia aspera are exhaustively extracted with ethanol (95%) at room temperature.
 - The ethanolic extract is concentrated under reduced pressure to yield a crude residue.
- Acid-Base Partitioning:
 - The crude residue is acidified with 5% hydrochloric acid and filtered.
 - The acidic solution is washed with chloroform to remove non-alkaloidal impurities.
 - The aqueous layer is then basified with ammonium hydroxide to a pH of 9-10.
 - The basified solution is extracted repeatedly with chloroform.
- Purification:

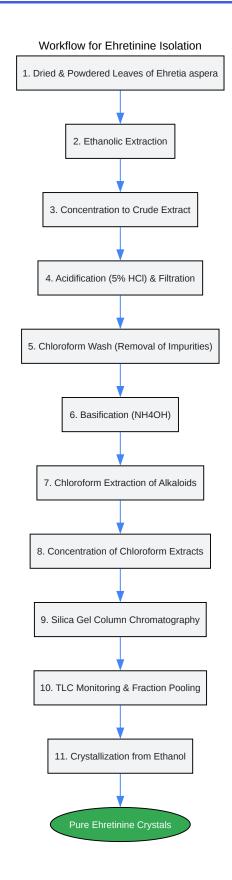






- The combined chloroform extracts are washed with distilled water, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The resulting crude alkaloid mixture is subjected to column chromatography over silica gel.
- Elution is carried out with a gradient of chloroform and methanol.
- Fractions are monitored by thin-layer chromatography (TLC), and those containing
 Ehretinine are combined.
- Crystallization:
 - The purified **Ehretinine** is crystallized from ethanol to afford colorless needles.





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Workflow for the isolation of **Ehretinine**.



Spectroscopic Characterization

The structure of **Ehretinine** has been elucidated using various spectroscopic methods. While specific raw spectra are not readily available in all databases, the expected characteristic signals can be inferred.

Table 3: Expected Spectroscopic Data for Ehretinine

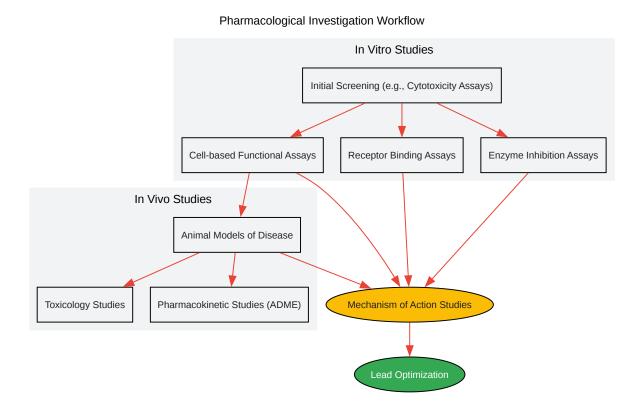
Technique	Expected Features
¹ H NMR	Signals corresponding to the pyrrolizidine ring protons, the methyl group, the methoxy group, and the aromatic protons of the pmethoxybenzoyl moiety.
¹³ C NMR	Resonances for all 16 carbon atoms, including the carbonyl carbon of the ester, the aromatic carbons, the methoxy carbon, and the carbons of the pyrrolizidine skeleton.
IR (Infrared)	Characteristic absorption bands for the C=O stretching of the ester, C-O stretching, aromatic C=C stretching, and C-H stretching of aliphatic and aromatic groups.
MS (Mass Spectrometry)	A molecular ion peak corresponding to the molecular weight of Ehretinine (m/z 275.15), along with fragmentation patterns characteristic of the pyrrolizidine alkaloid structure.

Pharmacological Properties and Biological Activities

The genus Ehretia has a history of use in traditional medicine for treating various ailments, including cough, inflammation, and syphilis.[3] While specific pharmacological studies on pure **Ehretinine** are limited, related pyrrolizidine alkaloids and extracts from Ehretia species have demonstrated a range of biological activities.



The general workflow for investigating the pharmacological properties of a natural product like **Ehretinine** is outlined below.



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General workflow for pharmacological screening.

Further research is required to fully elucidate the specific biological activities and mechanism of action of **Ehretinine**.

Conclusion

Ehretinine is a well-characterized pyrrolizidine alkaloid with a defined chemical structure. While its physicochemical properties are partially documented, there is a need for more



extensive experimental data. The traditional medicinal uses of the Ehretia genus suggest potential pharmacological activities for **Ehretinine**, warranting further investigation through systematic in vitro and in vivo studies to explore its therapeutic potential. This guide provides a foundational resource for researchers and scientists interested in the further study and development of **Ehretinine**.

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